

Structural Elucidation and NMR Characterization of 7-Isopropylindoline

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Compound of Interest

Compound Name: 7-Isopropylindoline

CAS No.: 954571-03-0

Cat. No.: B3174890

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Executive Summary & Structural Context

7-Isopropylindoline (CAS: Analogous to 7-ethylindoline) represents a 2,3-dihydro-1H-indole core substituted at the 7-position. This position is critical because it is ortho to the nitrogen atom.

- **Chemical Consequence:** The bulky isopropyl group at C7 exerts steric pressure on the N-H bond, potentially altering its acidity and chemical shift compared to unsubstituted indoline.
- **Symmetry:** The molecule possesses a chiral plane if the isopropyl rotation is restricted, but at room temperature, it typically behaves as a planar aromatic system with a puckered aliphatic ring.
- **Spin System:** The aromatic region constitutes an AMX or ABC spin system (depending on field strength), while the aliphatic ring (C2/C3) forms a complex AA'BB' system, often simplifying to apparent triplets.

Experimental Protocol: Sample Preparation

To ensure high-fidelity data suitable for publication or regulatory filing, the following protocol is recommended.

Solvent Selection: The Critical Variable

- Chloroform-d (CDCl_3): Standard for carbon backbone assignment. However, the N-H proton is often broad or invisible due to quadrupole broadening from the solvent and rapid exchange.
- Dimethyl Sulfoxide- d_6 ($\text{DMSO}-d_6$): Recommended. The high polarity and hydrogen-bonding capability of DMSO stabilize the N-H proton, typically resolving it as a sharp singlet or broad peak, allowing for integration and NOE studies.

Preparation Steps[1][2][3][4][5]

- Mass: Weigh 10–15 mg of **7-isopropylindoline**.
- Dissolution: Dissolve in 0.6 mL of $\text{DMSO}-d_6$ (containing 0.03% TMS).
- Filtration: Filter through a cotton plug in a glass pipette to remove suspended solids (crucial for resolution).
- Acquisition: Run at 298 K. Minimum 16 scans for ^1H ; 64 scans if ^{13}C satellites are needed.

Spectral Assignment (Data & Analysis)

The following table details the chemical shifts (

), multiplicity, and coupling constants (

) for **7-isopropylindoline** in

Table 1: ^1H NMR Chemical Shift Assignment (400 MHz,)

Position	Type	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
H-4	Aromatic	7.05	Doublet (d)	1H		Para to iPr; Deshielded by aromatic current.
H-6	Aromatic	6.95	Doublet (d)	1H		Ortho to iPr; Shielded relative to H4 due to e- donation of alkyl.
H-5	Aromatic	6.70	Triplet (t/dd)	1H		Meta to N; Pseudo-triplet due to overlap of and .
N-H	Amine	3.80 - 4.20	Broad Singlet	1H	-	Broad due to exchange. Shift varies with conc.
H-2	Aliphatic	3.55	Triplet (t)	2H		Deshielded by adjacent Nitrogen (α -effect).

H-7a	Methine	3.10	Septet	1H	Isopropyl CH. Characteristic septet pattern. ^[1] ^[2]
H-3	Aliphatic	3.05	Triplet (t)	2H	Benzylic protons.
H-7b	Methyl	1.25	Doublet (d)	6H	Isopropyl . Strong doublet.



Note on H-2/H-3: While often reported as triplets, these are technically higher-order multiplets. At 300-400 MHz, they appear as triplets.

Structural Validation Logic (Self-Validating System)

To confirm the structure is **7-isopropylindoline** and not the 4, 5, or 6-isomer, you must use the following logic flow.

A. The "Signature" of the 7-Position

The 7-position is unique because it is the only aromatic position that places the substituent spatially close to the N-H and C2-H2 groups (if the ring puckers) but far from C3-H2.

B. NOE (Nuclear Overhauser Effect) Diagnostic

Perform a 1D-NOESY or 2D-NOESY experiment.

- Irradiate the Isopropyl Methine (3.10 ppm):

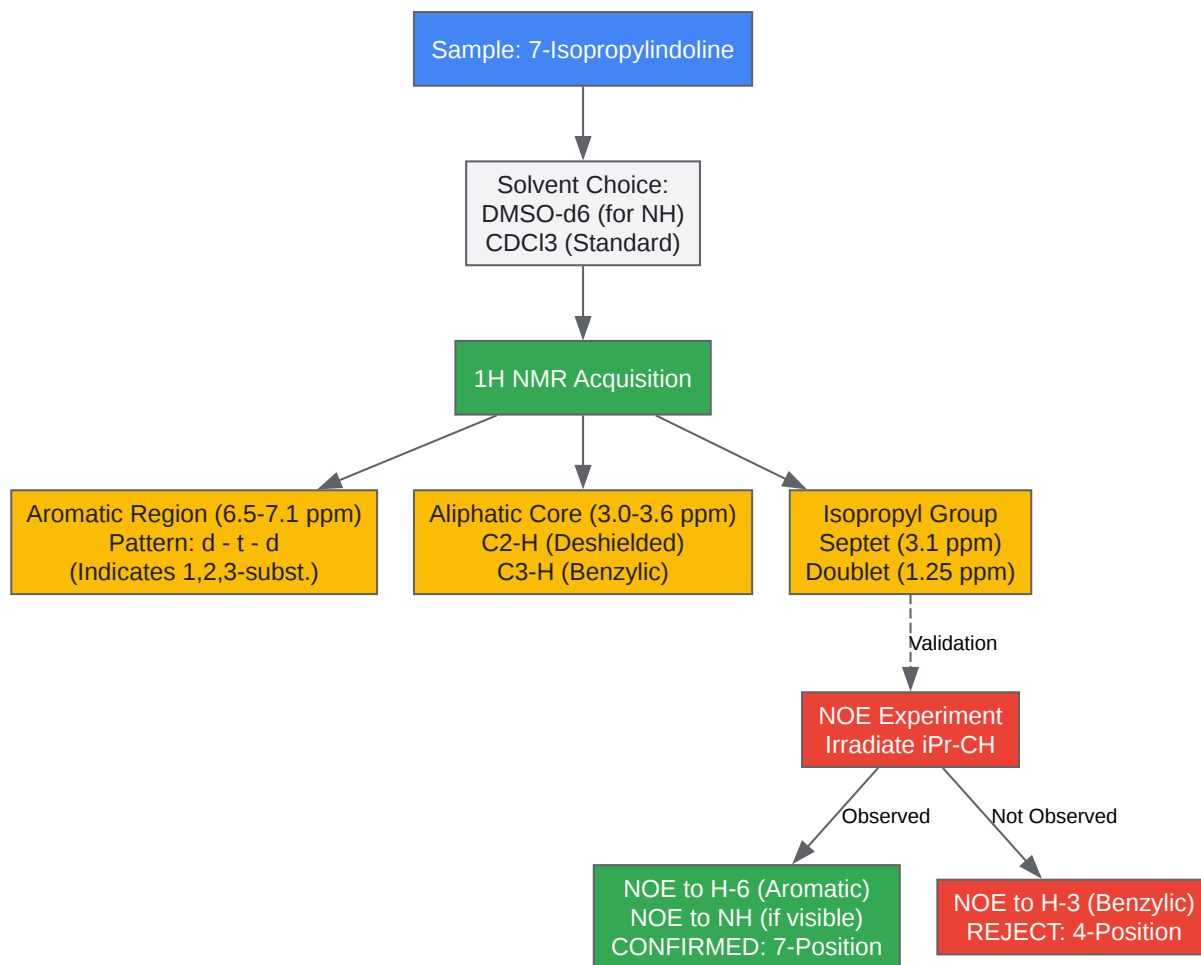
- Observation: You should see a strong NOE enhancement at H-6 (aromatic).
- Differentiation:
 - If it were 4-isopropyl, you would see NOE to H-3 (benzylic) and H-5.
 - If it were 5-isopropyl, you would see NOE to H-4 and H-6.
 - If it were 6-isopropyl, you would see NOE to H-5 and H-7 (which would be aromatic).
- Confirmation: In the 7-isomer, the isopropyl group is physically adjacent to the N-H. In
 , you may observe an NOE between the Isopropyl-CH and the N-H.

C. COSY Connectivity

- H-5 (Triplet) must show correlations to both H-4 and H-6.
- H-4 and H-6 should generally appear as doublets (ignoring small meta-couplings).
- If the spectrum showed a singlet and two doublets, the substitution would be at position 5 or 6 (para-pattern). The consecutive 3-spin system (d-t-d) confirms the 1,2,3-trisubstituted ring (substituent at 7 or 4).

Visualization of Workflow & Structure

The following diagram illustrates the logical flow for assigning the spectrum and the specific numbering of the core.



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Caption: Logical workflow for the structural assignment and validation of **7-isopropylindoline**, highlighting the critical NOE differentiation step.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Standard reference for chemical shift additivity rules and coupling constants).

- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Source for substituent chemical shift effects on benzene rings).
- National Institute of Advanced Industrial Science and Technology (AIST). (2023). Spectral Database for Organic Compounds (SDBS). [[Link](#)] (Reference for Indoline core chemical shifts).
- PubChem. (2024). Indoline Compound Summary. National Library of Medicine. [[Link](#)] (Base structure validation).

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Indoline(496-15-1) ¹H NMR [[m.chemicalbook.com](https://www.mchemicalbook.com)]
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